

Zeinoxanthin: A Technical Guide to its Chemical Structure, Properties, and Biological Significance

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Compound of Interest

Compound Name: **Zeinoxanthin**

Cat. No.: **B1232132**

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Abstract

Zeinoxanthin is a naturally occurring xanthophyll, a class of oxygen-containing carotenoid pigments. Found in a variety of plant sources, notably corn and oranges, it is a structural isomer of lutein and a monohydroxylated derivative of α -carotene.^[1] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological significance of **zeinoxanthin**. Detailed experimental protocols for its extraction and purification are presented, alongside an exploration of its biosynthetic pathway and its putative role in cellular signaling pathways related to antioxidant defense and eye health. This document is intended to serve as a foundational resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Chemical Structure and Identification

Zeinoxanthin is a tetraterpenoid characterized by a polyene chain with nine conjugated double bonds, a β -ionone ring at one end, and a hydroxylated α -ionone ring at the other.

Table 1: Chemical Identifiers for **Zeinoxanthin**

Identifier	Value
IUPAC Name	(1R)-3,5,5-trimethyl-4-[(1E,3E,5E,7E,9E,11E,13E,15E,17E)-3,7,12,16-tetramethyl-18-[(1R)-2,6,6-trimethylcyclohex-2-en-1-yl]octadeca-1,3,5,7,9,11,13,15,17-nonaenyl]cyclohex-3-en-1-ol[1]
Chemical Formula	C ₄₀ H ₅₆ O[1]
Molecular Weight	552.9 g/mol [1]
SMILES	CC1=C(C(C--INVALID-LINK--O) (C)C)/C=C/C(=C/C=C/C(=C/C=C/C=C(\C)/C=C/C=C(\C)/C=C/[C@H]2C(=CCCC2(C)C)C)/C/C
InChIKey	NBZANZVJRKXVBH-NHWXEJKLSA-N
Synonyms	3-Hydroxy-alpha-carotene, (3R,6'R)-beta,epsilon-caroten-3-ol, Physoxanthin

Physicochemical Properties

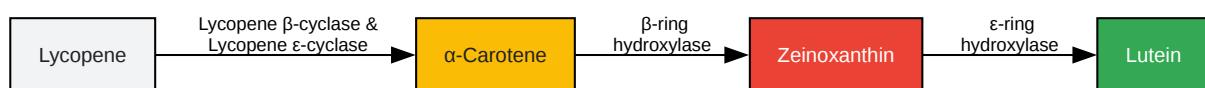
Quantitative experimental data for the melting and boiling points of pure **zeinoxanthin** are not readily available in the literature. However, data for the closely related dihydroxy-carotenoid, zeaxanthin, is provided for reference. As a xanthophyll, **zeinoxanthin** is lipophilic but more polar than its carotene precursors due to the presence of a hydroxyl group.

Table 2: Physicochemical Properties of **Zeinoxanthin** and Related Compounds

Property	Value	Notes
Melting Point	Data not available	For comparison, the melting point of zeaxanthin is 215.5 °C.[2]
Boiling Point	Data not available	Carotenoids generally decompose at high temperatures.[3]
Solubility	Poorly soluble in water; soluble in organic solvents.	As a xanthophyll, it is more soluble in polar organic solvents (e.g., ethanol, acetone) than in non-polar solvents (e.g., hexane).[4][5] The solubility of zeaxanthin is highest in chloroform and lower in hexane and cyclohexane.[6]
UV-Vis Absorption	$\lambda_{\text{max}} \approx 445\text{-}452 \text{ nm}$	The absorption maxima are solvent-dependent.[6] The spectra of zeinoxanthin and α -cryptoxanthin are similar to that of α -carotene.[6] In ethanol, zeaxanthin exhibits absorption maxima around 451 nm.[7]

Biosynthesis of Zeinoxanthin

Zeinoxanthin is an intermediate in the α -branch of the carotenoid biosynthetic pathway in plants. It is synthesized from α -carotene through a hydroxylation reaction catalyzed by a β -ring hydroxylase. Subsequently, **zeinoxanthin** can be further hydroxylated by an ε -ring hydroxylase to produce lutein.



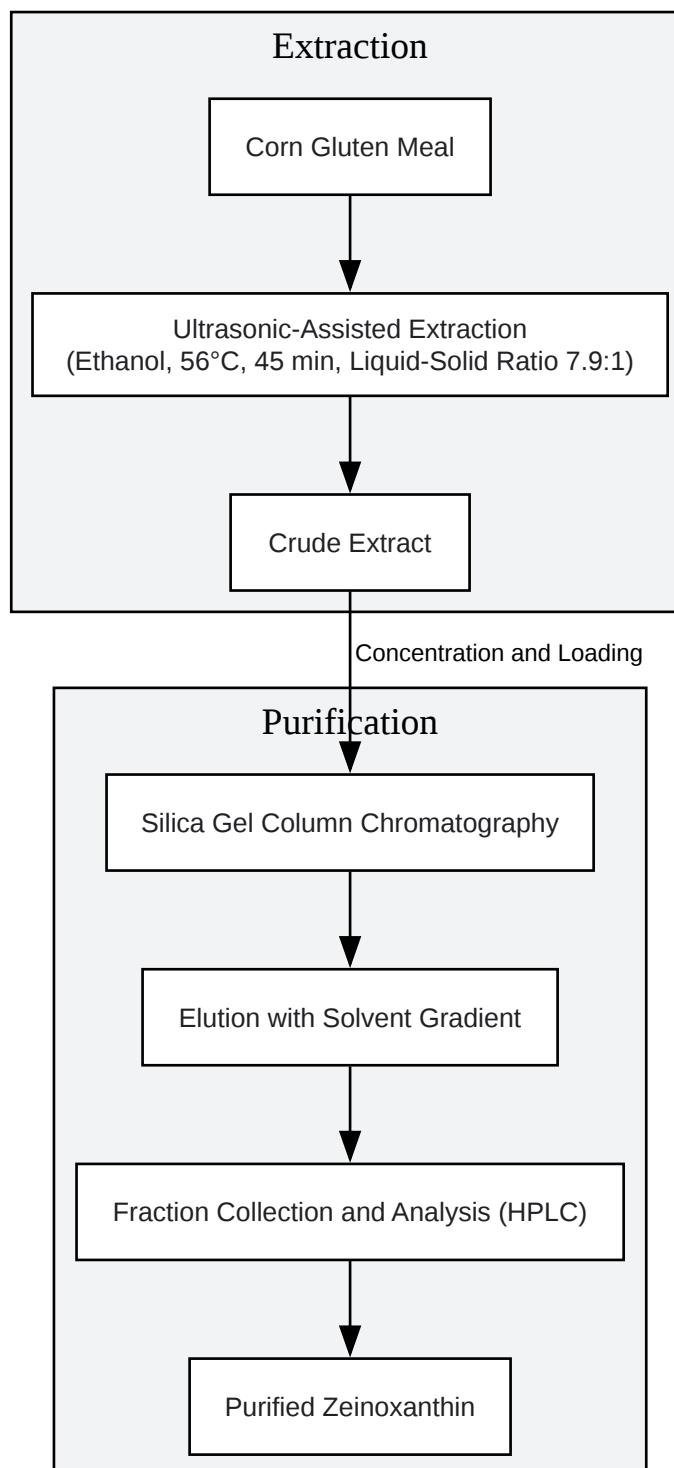
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Biosynthesis of **Zeinoxanthin** from Lycopene.

Experimental Protocols

Extraction and Purification of Zeinoxanthin from Corn Gluten Meal

The following protocol is adapted from a method for the extraction and purification of zeaxanthin and lutein from corn gluten meal and is applicable for the isolation of **zeinoxanthin**.



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Workflow for the extraction and purification of **zeinoxanthin**.

Methodology:

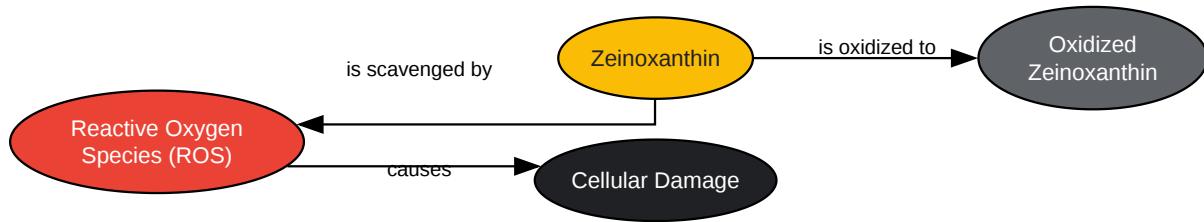
- Sample Preparation: Corn gluten meal is used as the starting material.
- Ultrasonic-Assisted Extraction:
 - Combine the corn gluten meal with ethanol at a liquid-to-solid ratio of 7.9:1 (v/w).
 - Perform ultrasonic-assisted extraction at a temperature of 56°C for 45 minutes.
 - Separate the supernatant (crude extract) from the solid residue.
- Purification by Column Chromatography:
 - Concentrate the crude extract under reduced pressure.
 - Apply the concentrated extract to a silica gel column.
 - Elute the carotenoids using a solvent gradient of increasing polarity (e.g., n-hexane/acetone).
 - Collect the fractions and monitor the separation by thin-layer chromatography or high-performance liquid chromatography (HPLC).
 - Combine the fractions containing **zeinoxanthin** and evaporate the solvent to obtain the purified compound.

Biological Significance and Signaling Pathways

Zeinoxanthin, like other xanthophylls, is presumed to possess significant antioxidant properties. Its biological functions are closely linked to those of lutein and zeaxanthin, particularly in the context of eye health.

Antioxidant Mechanism

The antioxidant activity of carotenoids stems from their ability to quench singlet oxygen and scavenge free radicals. The conjugated double bond system in the polyene chain of **zeinoxanthin** allows it to delocalize electron density, making it an effective scavenger of reactive oxygen species (ROS).



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Conceptual diagram of the antioxidant action of **zeinoxanthin**.

Role in Cellular Signaling

While direct studies on **zeinoxanthin** are limited, the activities of structurally similar xanthophylls like zeaxanthin provide insights into its potential roles in cellular signaling.

- **Nrf2 Pathway:** Zeaxanthin has been shown to activate the Nuclear factor erythroid 2-related factor 2 (Nrf2) pathway.^{[8][9][10]} This transcription factor plays a crucial role in the cellular antioxidant response by upregulating the expression of phase II detoxification enzymes and antioxidant proteins. It is plausible that **zeinoxanthin** also modulates this protective pathway.
- **VEGF Pathway:** Vascular endothelial growth factor (VEGF) is a key regulator of angiogenesis. In ocular diseases like age-related macular degeneration (AMD) and diabetic retinopathy, elevated VEGF levels contribute to pathological neovascularization. Studies have demonstrated that lutein and zeaxanthin can attenuate VEGF-induced neovascularization, suggesting a potential role for **zeinoxanthin** in regulating this pathway.^{[2][11][12]}
- **Anti-inflammatory Pathways:** Chronic inflammation is implicated in a host of degenerative diseases. Carotenoids, including meso-zeaxanthin, have been shown to exert anti-inflammatory effects by down-regulating the expression of pro-inflammatory mediators such as TNF- α , IL-1 β , and COX-2.^{[13][14][15]} This is often mediated through the inhibition of signaling pathways like NF- κ B.

Conclusion

Zeinoxanthin is a carotenoid with significant potential in the fields of nutrition and pharmacology. Its chemical structure imparts it with antioxidant properties that are likely

beneficial for human health, particularly in the prevention of oxidative stress-related diseases. While further research is needed to fully elucidate its specific mechanisms of action and to establish its quantitative physicochemical properties, the information presented in this guide provides a solid foundation for future investigations. The detailed experimental protocols offer a starting point for the isolation and characterization of **zeinoxanthin**, which will be crucial for advancing our understanding of this promising natural compound.

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